

Application of 1-Phenyl-1-cyclohexene in Fragrance Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: **1-Phenyl-1-cyclohexene**

Cat. No.: **B116675**

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Abstract

1-Phenyl-1-cyclohexene is a synthetic aroma chemical with the molecular formula C₁₂H₁₄, valued in the fragrance industry for its unique olfactory profile. Characterized by a sweet, floral scent, it serves as a versatile ingredient in the formulation of various fragrance compositions. This document provides detailed application notes on its use in fragrance synthesis, including its olfactory properties and stability. Furthermore, it outlines comprehensive experimental protocols for its chemical synthesis and sensory evaluation, providing a foundational resource for researchers and professionals in the fields of fragrance chemistry and sensory science.

Introduction

1-Phenyl-1-cyclohexene (CAS No. 771-98-2) is a colorless to light yellow liquid known for its aromatic properties.^[1] Beyond its application as a starting material in organic synthesis, it has found a niche in the fragrance and flavor industry.^[1] Its primary function in this domain is to impart a sweet, floral character to fragrance compositions. The interaction of **1-phenyl-1-cyclohexene** with olfactory receptors creates a distinct sensory experience, making it a valuable component in the perfumer's palette.^[1] This document details its synthesis, olfactory characteristics, and the methodologies for its evaluation.

Data Presentation

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄	[1]
Molecular Weight	158.24 g/mol	
CAS Number	771-98-2	[1]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	251-253 °C	
Density	0.994 g/mL at 25 °C	
Solubility	Insoluble in water	[1]

Olfactory Profile

While detailed quantitative data from extensive sensory panel studies are not widely published in public literature, the general olfactory characteristics of **1-phenyl-1-cyclohexene** are summarized below. It is important to note that some safety data sheets describe the odor as "odorless" or "characteristic," which may refer to the neat, highly concentrated substance and can differ from its perception at typical fragrance dilutions.

Olfactory Parameter	Description
Odor Type	Sweet, Floral
Odor Nuances	(Further characterization would require specific sensory panel data)
Odor Threshold	Not publicly available
Tenacity on Smelling Blotter	Not publicly available

Experimental Protocols

Synthesis of 1-Phenyl-1-cyclohexene

The synthesis of **1-phenyl-1-cyclohexene** is typically achieved through a two-step process: the Grignard reaction of phenylmagnesium bromide with cyclohexanone to produce 1-phenylcyclohexanol, followed by the acid-catalyzed dehydration of the resulting alcohol.

Step 1: Grignard Synthesis of 1-Phenylcyclohexanol

Materials:

- Magnesium turnings
- Iodine crystal (activator)
- Anhydrous diethyl ether
- Bromobenzene
- Cyclohexanone
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Ice bath
- Separatory funnel

Procedure:

- Set up a dry three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.

- Add magnesium turnings to the flask along with a small crystal of iodine.
- Slowly add a solution of bromobenzene in anhydrous diethyl ether from the dropping funnel to initiate the formation of the Grignard reagent (phenylmagnesium bromide). Maintain a gentle reflux.
- Once the Grignard reagent has formed (solution turns cloudy grey), cool the flask in an ice bath.
- Add a solution of cyclohexanone in anhydrous diethyl ether dropwise to the cooled Grignard reagent.
- After the addition is complete, allow the reaction mixture to stir at room temperature.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel, separate the ether layer, wash it with brine, and dry it over anhydrous sodium sulfate.
- Evaporate the solvent to obtain crude 1-phenylcyclohexanol, which can be purified by recrystallization or chromatography.

Step 2: Dehydration of 1-Phenylcyclohexanol to **1-Phenyl-1-cyclohexene**

Materials:

- 1-Phenylcyclohexanol (from Step 1)
- 85% Phosphoric acid (or another strong acid catalyst like sulfuric acid)
- Toluene (as a solvent for azeotropic removal of water with a Dean-Stark trap)
- Sodium bicarbonate solution
- Anhydrous calcium chloride
- Distillation apparatus (simple or fractional)

- Dean-Stark trap (optional, but recommended)

Procedure:

- Place 1-phenylcyclohexanol in a round-bottom flask.
- Add a catalytic amount of 85% phosphoric acid. If using a Dean-Stark trap, add toluene.
- Heat the mixture to reflux. Water will be formed during the reaction and can be removed azeotropically with toluene if using a Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and wash it with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with water.
- Dry the organic layer over anhydrous calcium chloride.
- Purify the resulting **1-phenyl-1-cyclohexene** by distillation.

Protocol for Sensory Evaluation of **1-Phenyl-1-cyclohexene**

This protocol outlines a standard procedure for the sensory evaluation of a fragrance raw material.

Objective: To characterize the olfactory profile of **1-phenyl-1-cyclohexene**.

Materials:

- **1-Phenyl-1-cyclohexene**, high purity
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass beakers and graduated cylinders
- Smelling blotters (perfumer's strips)

- Panelist booths with controlled ventilation and lighting
- Data collection forms or software

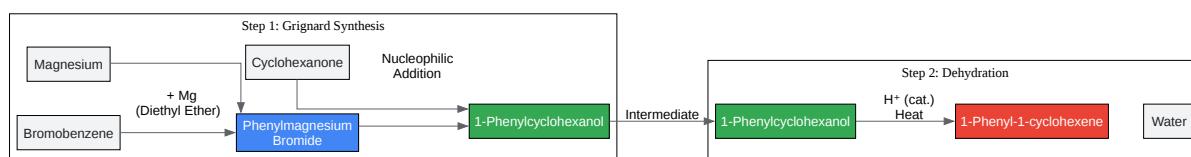
Procedure:

- Sample Preparation: Prepare a 10% dilution of **1-phenyl-1-cyclohexene** in the chosen odorless solvent. Further serial dilutions (e.g., 5%, 1%, 0.1%) can also be prepared to evaluate the scent at different concentrations.
- Panelist Selection: Recruit a panel of trained sensory assessors (typically 8-12 individuals) with demonstrated olfactory acuity.
- Evaluation Setup:
 - Dip smelling blotters into the prepared solutions to a depth of 1 cm.
 - Allow the solvent to evaporate for a few seconds.
 - Present the blotters to the panelists in a randomized and blind manner.
- Olfactory Assessment:
 - Initial Odor (Top Note): Panelists evaluate the blotters immediately after the solvent has evaporated and record their impressions of the initial scent.
 - Odor Evolution (Heart/Body): The blotters are re-evaluated at set time intervals (e.g., 10 minutes, 1 hour, 4 hours) to assess the evolution of the fragrance profile.
 - Tenacity (Dry-down/Base Note): The duration for which the scent is perceptible on the blotter is recorded to determine its tenacity.
- Data Collection: Panelists will rate the intensity of the overall scent and specific odor descriptors (e.g., sweet, floral, fruity, woody) on a labeled magnitude scale (e.g., 0-10). They will also provide qualitative descriptions of the scent.
- Data Analysis: The collected data is statistically analyzed to determine the mean intensity ratings for each descriptor and to generate a comprehensive olfactory profile of **1-phenyl-1-**

cyclohexene.

Visualizations

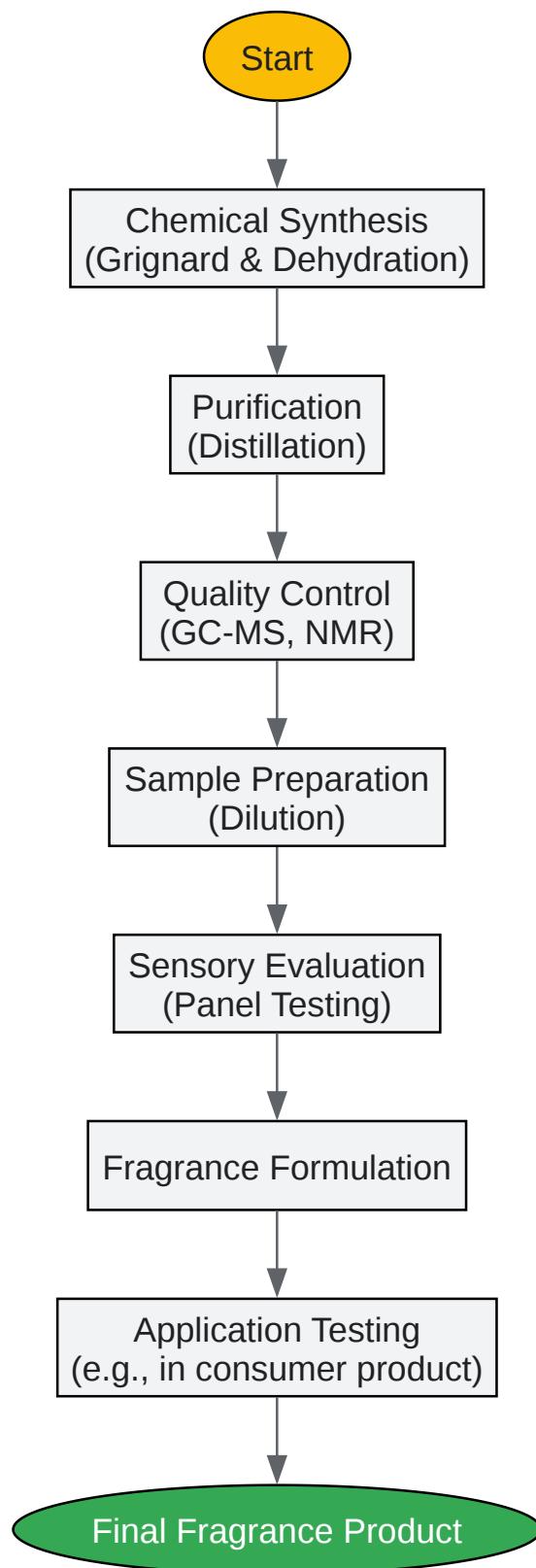
Synthesis Pathway of 1-Phenyl-1-cyclohexene



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Caption: Synthesis of **1-Phenyl-1-cyclohexene** via Grignard reaction and dehydration.

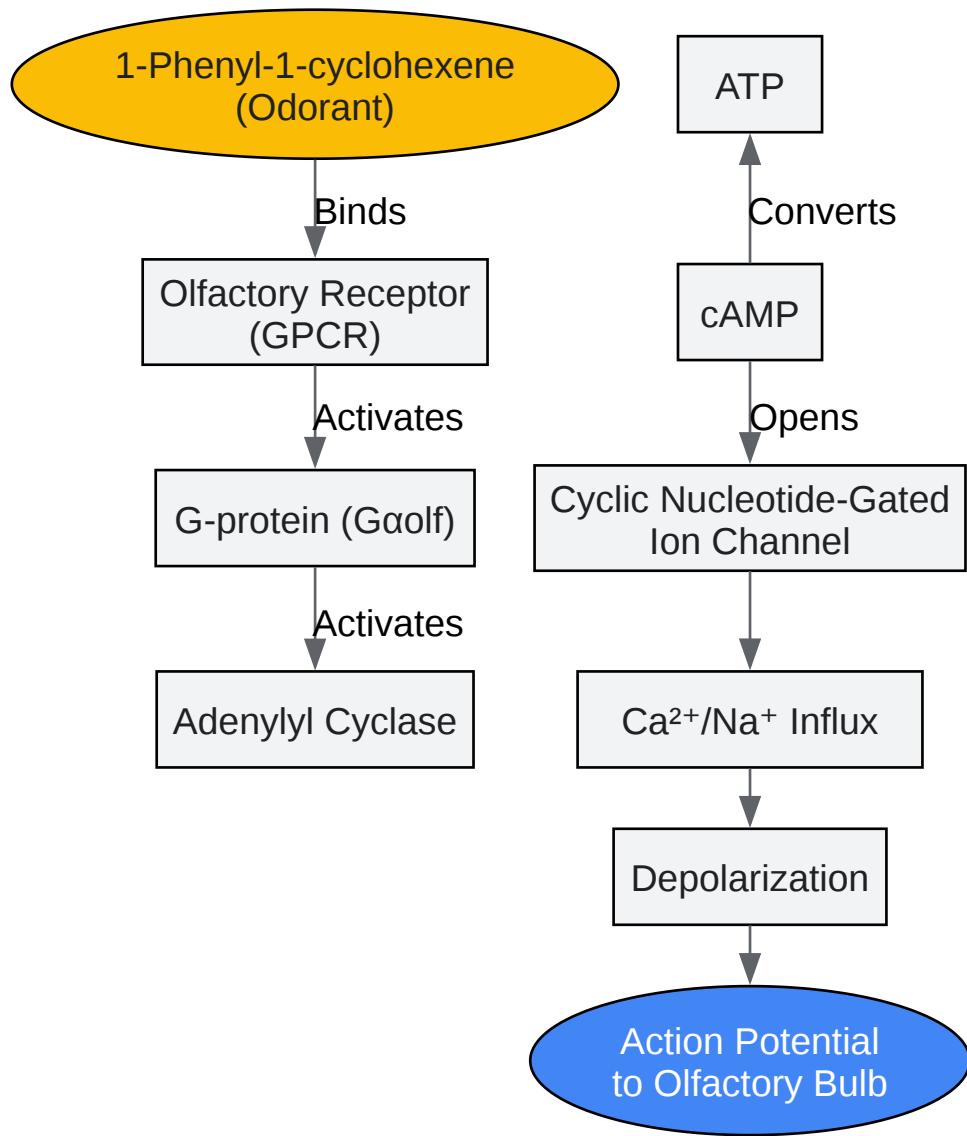
Experimental Workflow for Fragrance Synthesis and Evaluation



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Caption: Workflow for the synthesis and evaluation of a fragrance ingredient.

Olfactory Signaling Pathway for Floral Scents



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Caption: Generalized olfactory signal transduction cascade for floral odorants.

Conclusion

1-Phenyl-1-cyclohexene is a valuable synthetic fragrance ingredient with a characteristic sweet, floral odor. Its synthesis via the Grignard reaction followed by dehydration is a well-established and efficient method. While quantitative sensory data is not extensively available in the public domain, the provided protocols for its synthesis and sensory evaluation offer a robust framework for its further investigation and application in fragrance compositions. The diagrams

included provide clear visual representations of the chemical synthesis, experimental workflow, and the general mechanism of olfactory perception. This document serves as a comprehensive guide for professionals engaged in the research and development of new fragrance materials.

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References

- 1. fishersci.co.uk [fishersci.co.uk]
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